

# Safeguarding Your Research: A Comprehensive Guide to Handling PIK-293

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For Immediate Implementation: This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals working with the PI3K inhibitor, **PIK-293**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

# Essential Safety Precautions and Personal Protective Equipment (PPE)

**PIK-293** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Therefore, stringent adherence to the following personal protective equipment (PPE) and handling protocols is mandatory to minimize exposure and prevent contamination.

#### **Recommended Personal Protective Equipment (PPE)**

A multi-layered approach to PPE is critical when handling **PIK-293** in its solid (powder) or solubilized form.



PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a robust barrier against direct skin contact. The outer glove can be removed immediately in case of a spill.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects against accidental splashes of solutions containing PIK-293, which could cause serious eye irritation.
Body Protection	A fully buttoned laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Minimizes the inhalation of the powder form of PIK-293.

### **Step-by-Step Handling and Disposal Plan**

Following a systematic workflow is paramount to ensure safety and experimental integrity.

#### **Operational Plan: From Receipt to Storage**

- Receiving the Compound: Upon receipt, visually inspect the container for any damage or leaks.
- Preparation for Use:
  - Conduct all weighing and solution preparation activities within a certified chemical fume hood to prevent inhalation of the powder and containment of potential spills.
  - Before handling, ensure all required PPE is correctly worn.
- Dissolution: **PIK-293** is soluble in DMSO.[2][3] Prepare solutions by carefully adding the solvent to the vial containing the powdered compound to avoid generating airborne particles.
- Storage:



- Solid Form: Store the powdered compound at -20°C for long-term storage.
- In Solution (DMSO): Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[4] It is recommended to use the solution soon after preparation and long-term storage of solutions is not advised.[2]

#### **Disposal Plan: Managing PIK-293 Waste**

- Waste Segregation: All disposable materials that have come into contact with PIK-293, including pipette tips, gloves, and empty vials, must be segregated as hazardous chemical waste.
- Waste Collection: Collect all PIK-293 waste in a designated, clearly labeled, and sealed waste container.
- Disposal: Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of **PIK-293** down the drain, as it is very toxic to aquatic life.[1]

#### **Quantitative Data Summary**

The following table summarizes key quantitative data for PIK-293.

Property	Value	Source
CAS Number	900185-01-5	[1][2][4]
Molecular Formula	C22H19N7O	[2]
Molecular Weight	397.43 g/mol	[1]
IC50 (p110δ)	0.24 μΜ	[4][5]
IC50 (p110β)	10 μΜ	[4]
IC50 (p110γ)	25 μΜ	[4]
IC50 (p110α)	100 μΜ	[4]
Solubility in DMSO	80 mg/mL (201.29 mM)	[3]
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### **Experimental Workflow for Safe Handling**



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Caption: Workflow for the safe handling of PIK-293 from preparation to disposal.

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